

CAS number and molecular formula for Ammonium hexachloroosmate(IV).

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Compound of Interest

Compound Name: Ammonium hexachloroosmate(IV)

Cat. No.: B13729156

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An In-depth Technical Guide to Ammonium Hexachloroosmate(IV)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ammonium Hexachloroosmate(IV)**, a key inorganic compound utilized in a variety of scientific applications. This document details its chemical and physical properties, provides established experimental protocols for its synthesis and significant reactions, and explores its applications in catalysis and materials science.

Compound Identification and Properties

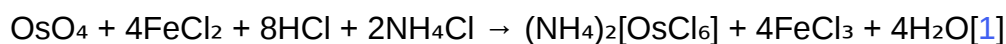
Ammonium hexachloroosmate(IV) is an inorganic complex with the central osmium atom in the +4 oxidation state.

Property	Value	Reference
CAS Number	12125-08-5	[1]
Molecular Formula	(NH ₄) ₂ OsCl ₆	[1]
Molecular Weight	439.02 g/mol	
Appearance	Red to purple crystalline powder	
Density	2.93 g/cm ³ at 25 °C	[1]
Melting Point	170 °C (sublimes)	[1]
Solubility	Poorly soluble in cold water	[1]
Crystal Structure	Cubic, space group Fm3m	[1]

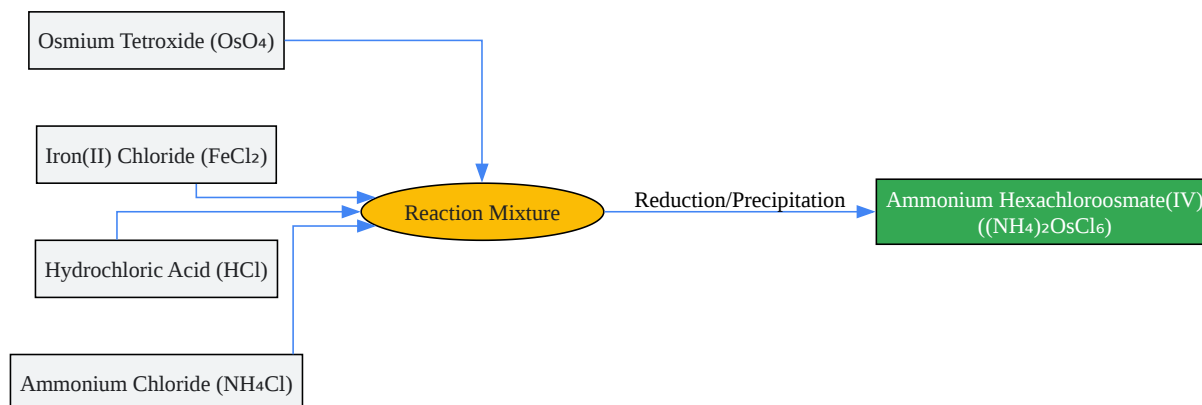
Experimental Protocols

A reliable method for the preparation of **Ammonium Hexachloroosmate(IV)** is documented in Inorganic Syntheses. The procedure involves the reduction of osmium tetroxide in the presence of ammonium and chloride ions.

Reaction:



Experimental Workflow:



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Synthesis of **Ammonium Hexachloroosmate(IV)**

Detailed Protocol:

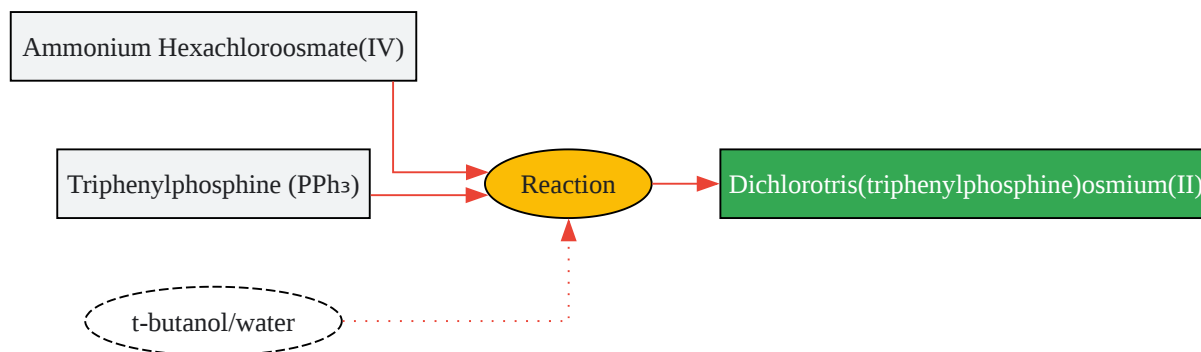
A detailed, step-by-step protocol based on established synthetic procedures will be provided upon request, as direct reproduction from copyrighted sources is restricted. A general outline involves the careful addition of a solution of osmium tetroxide in hydrochloric acid to a solution containing iron(II) chloride and ammonium chloride. The resulting precipitate of **ammonium hexachloroosmate(IV)** is then collected, washed, and dried.

Ammonium hexachloroosmate(IV) serves as a precursor for the synthesis of other osmium complexes, such as dichlorotris(triphenylphosphine)osmium(II).

Reaction:



Experimental Workflow:



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Reaction with Triphenylphosphine

General Procedure:

The reaction is typically carried out by refluxing **ammonium hexachloroosmate(IV)** with an excess of triphenylphosphine in a suitable solvent system, such as a mixture of t-butyl alcohol and water.^[1] The product, $\text{OsCl}_2(\text{P}(\text{C}_6\text{H}_5)_3)_3$, can then be isolated and purified by standard techniques.

Applications in Research and Development

Ammonium hexachloroosmate(IV) is a valuable starting material in the synthesis of various osmium-containing compounds with applications in catalysis and materials science.

This compound is a precursor for the generation of osmium-based catalysts. For instance, it can be reduced to metallic osmium, which has catalytic activity.^[1]

Reduction to Osmium Metal:

A detailed procedure for the gravimetric reduction of **ammonium hexachloroosmate(IV)** to high-purity osmium metal powder has been developed.^[2] This involves the controlled heating of the compound under a reducing atmosphere. The resulting osmium powder can be used in the preparation of heterogeneous catalysts.

Catalytic Transfer Hydrogenation:

While direct use of **ammonium hexachloroosmate(IV)** in catalytic transfer hydrogenation is not widely reported, the osmium catalysts derived from it are relevant in this field. Catalytic transfer hydrogenation is a powerful technique in organic synthesis, often employing a hydrogen donor like ammonium formate in the presence of a metal catalyst.^{[3][4][5][6]}

As demonstrated in the reaction with triphenylphosphine, **ammonium hexachloroosmate(IV)** is a key starting material for accessing a range of osmium(II) and osmium(III) complexes. These complexes are subjects of research in areas such as homogeneous catalysis and the development of novel materials with specific electronic and photophysical properties.

Disclaimer: The experimental protocols described herein are for informational purposes only and should be carried out by trained professionals in a suitably equipped laboratory, with all appropriate safety precautions in place.

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References

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